

Unraveling the Specifications of Cmd178: A Technical Overview

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Compound of Interest

Compound Name: Cmd178 tfa

Cat. No.: B10825517

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Contrary to inquiries related to biological research, Cmd178 is not a compound relevant to drug development but rather a high-frequency electronic component. It is a fundamental mixer designed for radio frequency (RF) applications. This guide provides a detailed summary of its technical specifications and functionalities based on publicly available datasheets.

Cmd178 is a general-purpose, double-balanced mixer die primarily used for up- and down-converting applications, operating within a frequency range of 11 to 21 GHz.^{[1][2][3]} Its design incorporates optimized balun structures, which contribute to its high isolation between the radio frequency (RF), local oscillator (LO), and intermediate frequency (IF) ports.^{[1][2][3][4]} This passive mixer can function with a low LO drive level.^{[1][2][3][4]}

A surface-mount package version, the CMD178C3, is also available for applications between 11 and 20 GHz.^{[4][5]} Both the die and the packaged version can be configured as image reject mixers or single sideband modulators with the use of external hybrids and power splitters.^{[1][2][3][4]}

Key Technical Specifications

The operational parameters of the Cmd178 and its packaged version, CMD178C3, are summarized below. These specifications are critical for engineers and technicians working on the design and implementation of RF systems.

Cmd178 (Die) Electrical Specifications

Parameter	Min	Typ	Max	Units
Frequency Range, RF & LO	11	-	21	GHz
Frequency Range, IF	DC	-	6	GHz
Conversion Loss	-	6	-	dB
LO to RF Isolation	-	45	-	dB
LO to IF Isolation	-	45	-	dB
RF to IF Isolation	-	26	-	dB
Input P1dB	-	9	-	dBm
Input IP3	-	16	-	dBm
<p>All measurements are performed as a downconverter at an IF of 100 MHz and an LO of +13 dBm.[2][4]</p>				

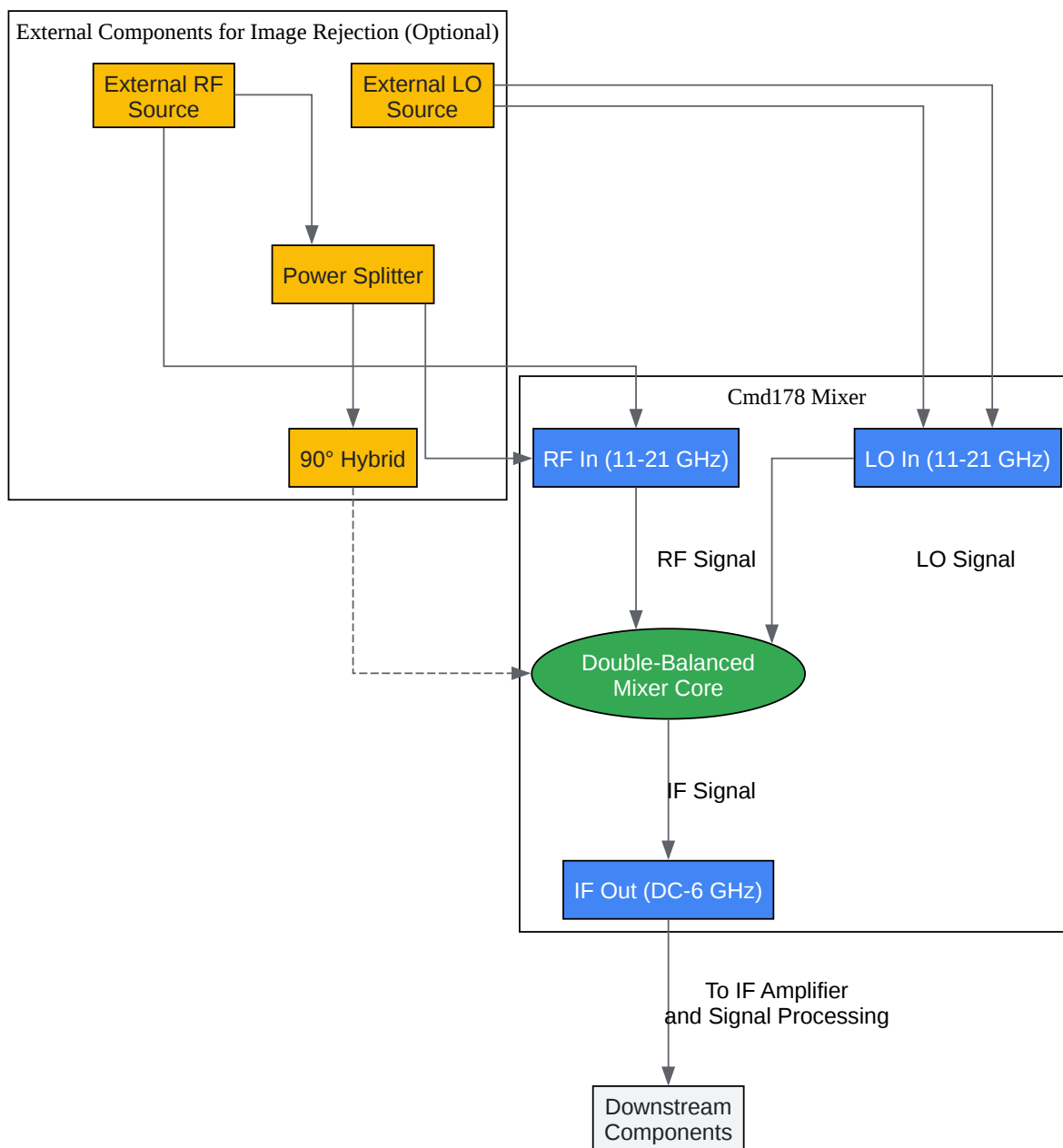
CMD178C3 (Surface Mount) Electrical Specifications

Parameter	Min	Typ	Max	Units
Frequency Range, RF & LO	11	-	21	GHz
Frequency Range, IF	DC	-	6	GHz
Conversion Loss	-	6	8	dB
Noise Figure (SSB)	-	6	8	dB
LO to RF Isolation	31	43	-	dB
LO to IF Isolation	30	38	-	dB
RF to IF Isolation	15	25	-	dB
Input P1dB	-	9	-	dBm
Input IP3	-	16	-	dBm

All measurements are performed as a downconverter at an IF of 100 MHz and an LO of +13 dBm.[4]

Functional Block Diagram and Application Workflow

The Cmd178 operates as a standard double-balanced mixer. The fundamental principle involves the interaction of the RF and LO signals to produce an IF signal. The following diagram illustrates the basic functional block diagram and a typical application workflow for down-conversion.

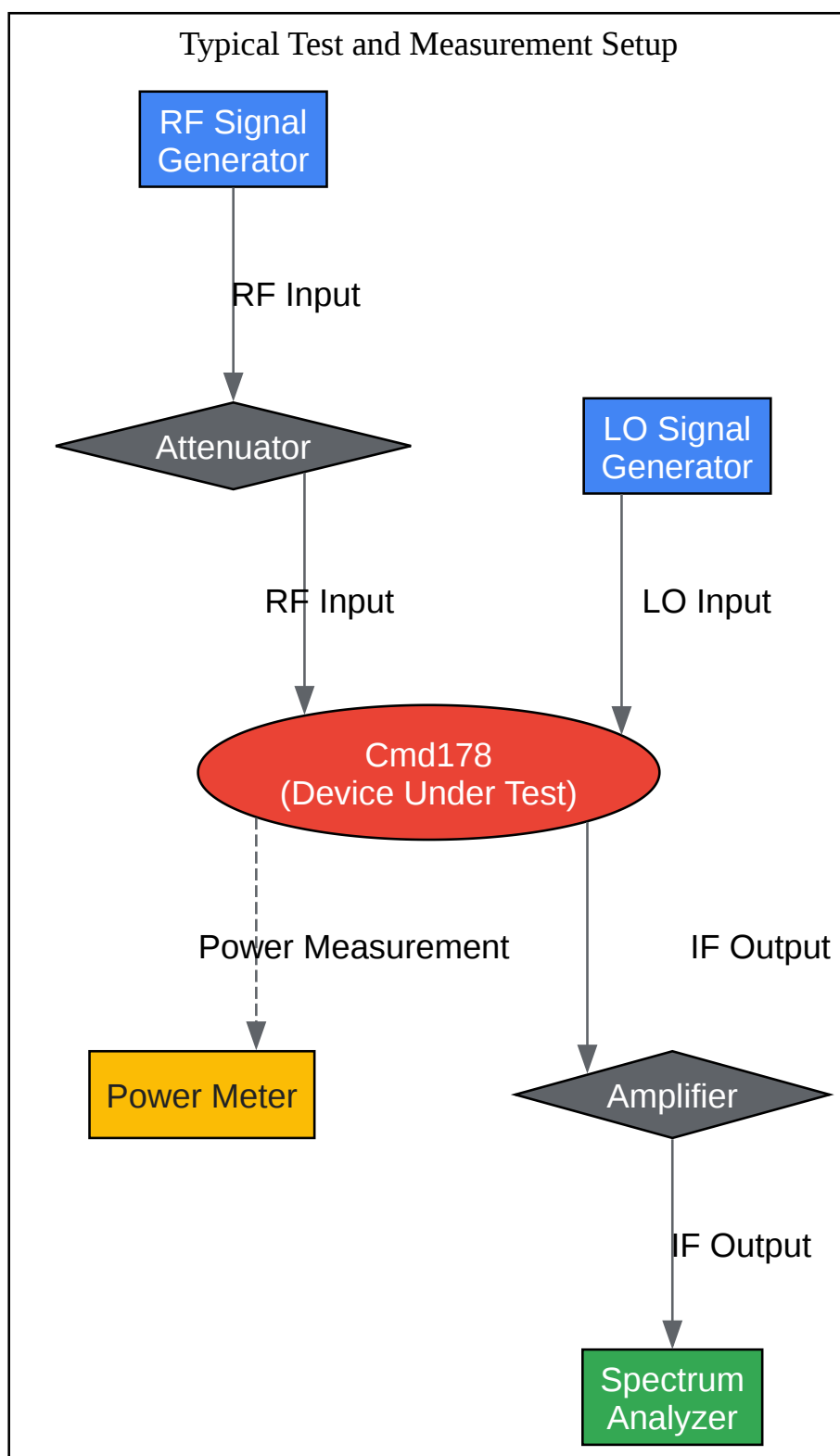


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Functional block diagram of the Cmd178 mixer and its integration in a typical down-conversion workflow.

Experimental Test Setup

The characterization of the Cmd178's performance parameters is conducted using standard RF measurement techniques. A typical experimental setup for measuring key specifications like conversion loss, isolation, and intercept points is outlined below.



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A generalized experimental workflow for characterizing the performance of the Cmd178 mixer.

Methodology for Key Parameter Measurement:

- Conversion Loss:
 - An RF signal of a known frequency and power is applied to the RF input port.
 - An LO signal of a specific frequency and power is applied to the LO input port.
 - The power of the resulting IF signal at the output is measured using a spectrum analyzer or power meter.
 - Conversion loss is the difference in power between the input RF signal and the output IF signal, expressed in dB.
- Isolation:
 - LO to RF Isolation: The LO signal is applied to the LO port, and the leakage of this signal at the RF port is measured. The RF port is terminated with a 50-ohm load.
 - LO to IF Isolation: The LO signal is applied to the LO port, and its leakage at the IF port is measured. The IF port is terminated with a 50-ohm load.
 - RF to IF Isolation: The RF signal is applied to the RF port, and its leakage at the IF port is measured. The LO port is terminated with a 50-ohm load.
- Input Third-Order Intercept Point (IP3):
 - Two closely spaced RF tones of equal power are applied to the RF input.
 - The power of the fundamental IF output signals and the third-order intermodulation products are measured.
 - The input IP3 is a theoretical point where the power of the desired output signal and the third-order distortion products would be equal. It is a measure of the mixer's linearity.

Applications

The Cmd178 and its variants are utilized in a range of high-frequency applications where signal conversion is necessary. These include:

- Electronic Warfare (EW)[1][6]
- Ku-Band Radar[1]
- Satellite Communications (Satcom)[1]
- Test and Measurement Equipment[1]
- Defense and Aerospace Communications[1]

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